

The Definitive Guide to the Identification and Control of Ritonavir Impurity I

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Compound of Interest

Compound Name: 2-Desisopropyl-2-ethyl Ritonavir

CAS No.: 165315-26-4

Cat. No.: B137741

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A Senior Application Scientist's In-Depth Technical Guide for Researchers and Drug Development Professionals

In the landscape of antiretroviral therapy, the purity and safety of active pharmaceutical ingredients (APIs) are paramount. Ritonavir, a critical protease inhibitor used in the treatment of HIV/AIDS, is no exception. The presence of impurities, even in trace amounts, can have significant implications for the drug's efficacy and safety profile. This guide provides a comprehensive technical overview of Ritonavir Impurity I, a known process-related impurity, offering insights into its identification, formation, and control strategies in line with global regulatory standards.

Unveiling Ritonavir Impurity I: A Structural Perspective

Ritonavir Impurity I, recognized by the European Pharmacopoeia (EP) and other regulatory bodies, is a structurally similar analog of the Ritonavir molecule. Its systematic identification is crucial for ensuring the quality of the drug substance.

Chemical Identity:

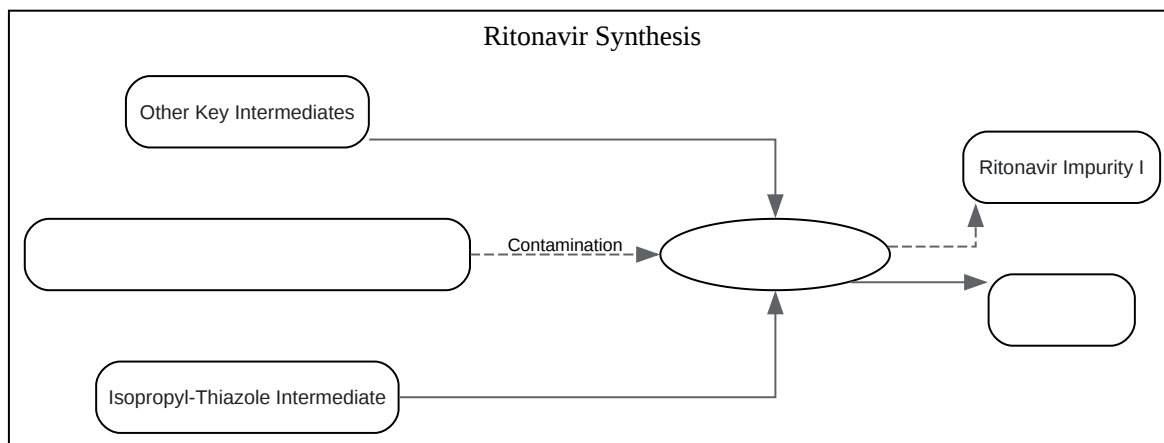
Attribute	Information
Systematic Name	1,3-thiazol-5-ylmethyl N-[(2S,3S,5S)-5-[[[(2S)-2-[[[2-ethyl-1,3-thiazol-4-yl)methyl-methylcarbamoyl]amino]-3-methylbutanoyl]amino]-3-hydroxy-1,6-diphenylhexan-2-yl]carbamate
Common Synonyms	2-Desisopropyl-2-ethyl Ritonavir; Ritonavir ethyl analog
CAS Number	165315-26-4
Molecular Formula	C ₃₆ H ₄₆ N ₆ O ₅ S ₂
Molecular Weight	706.92 g/mol

The key structural difference between Ritonavir and Impurity I lies in the substitution on one of the thiazole rings. In Ritonavir, this position is occupied by an isopropyl group, whereas in Impurity I, it is an ethyl group. This seemingly minor alteration can impact the molecule's physicochemical properties and necessitates its careful monitoring and control.

The Genesis of an Impurity: Tracing the Origin of Ritonavir Impurity I

Understanding the formation pathway of an impurity is fundamental to its control. As a process-related impurity, Ritonavir Impurity I is believed to originate from the starting materials or intermediates used in the synthesis of Ritonavir.

A plausible route for the formation of Ritonavir Impurity I involves the presence of an ethyl-substituted analog of a key thiazole-containing intermediate in the manufacturing process. The synthesis of Ritonavir involves the coupling of several complex fragments, and the presence of this closely related starting material can lead to the inadvertent incorporation of the ethyl-substituted thiazole moiety into the final drug substance.



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Figure 1: Postulated formation pathway of Ritonavir Impurity I during synthesis.

Control of this impurity, therefore, begins with stringent quality control of the starting materials and intermediates, ensuring the absence or limitation of the ethyl-substituted precursor.

Analytical Identification and Characterization: A Multi-faceted Approach

The definitive identification of Ritonavir Impurity I requires a combination of spectroscopic and chromatographic techniques. While a dedicated public repository of its complete spectral data is not readily available, the principles of structural elucidation provide a robust framework for its characterization.

Spectroscopic Techniques for Structural Elucidation

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are powerful tools for elucidating the structure of organic molecules. By comparing the NMR spectra of Ritonavir and a sample containing Impurity I, the presence of the ethyl group in the impurity can be confirmed. The characteristic signals of the ethyl group (a triplet and a quartet) would be observed in the ^1H NMR spectrum of the impurity, while the signals corresponding to the

isopropyl group (a doublet and a septet) of Ritonavir would be diminished or absent.

Similarly, the ^{13}C NMR spectrum would show distinct signals for the ethyl carbons in Impurity I.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is instrumental in confirming the molecular weight of Impurity I (706.92 g/mol) and its elemental composition ($\text{C}_{36}\text{H}_{46}\text{N}_6\text{O}_5\text{S}_2$). Tandem mass spectrometry (MS/MS) can be employed to study the fragmentation pattern of the impurity, which, when compared to that of Ritonavir, can provide further structural confirmation.
- **Infrared (IR) Spectroscopy:** IR spectroscopy provides information about the functional groups present in a molecule. The IR spectra of Ritonavir and Impurity I are expected to be very similar due to their structural analogy. However, subtle differences in the fingerprint region may be observable due to the change from an isopropyl to an ethyl group.

Chromatographic Separation and Quantification

High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) are the workhorse techniques for the separation and quantification of Ritonavir and its impurities.

A Validated UPLC-UV Method for Impurity Profiling:

The following protocol outlines a typical validated UPLC-UV method for the determination of Ritonavir and its related substances, including Impurity I.

Step-by-Step Methodology:

- **Instrumentation:** A UPLC system equipped with a photodiode array (PDA) detector.
- **Column:** A C18 reversed-phase column (e.g., Acquity UPLC BEH C18, 50 mm x 2.1 mm, 1.7 μm).
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer (e.g., 0.01 M potassium dihydrogen phosphate, pH adjusted) and an organic solvent (e.g., acetonitrile and/or methanol).
- **Flow Rate:** Typically in the range of 0.3-0.5 mL/min.

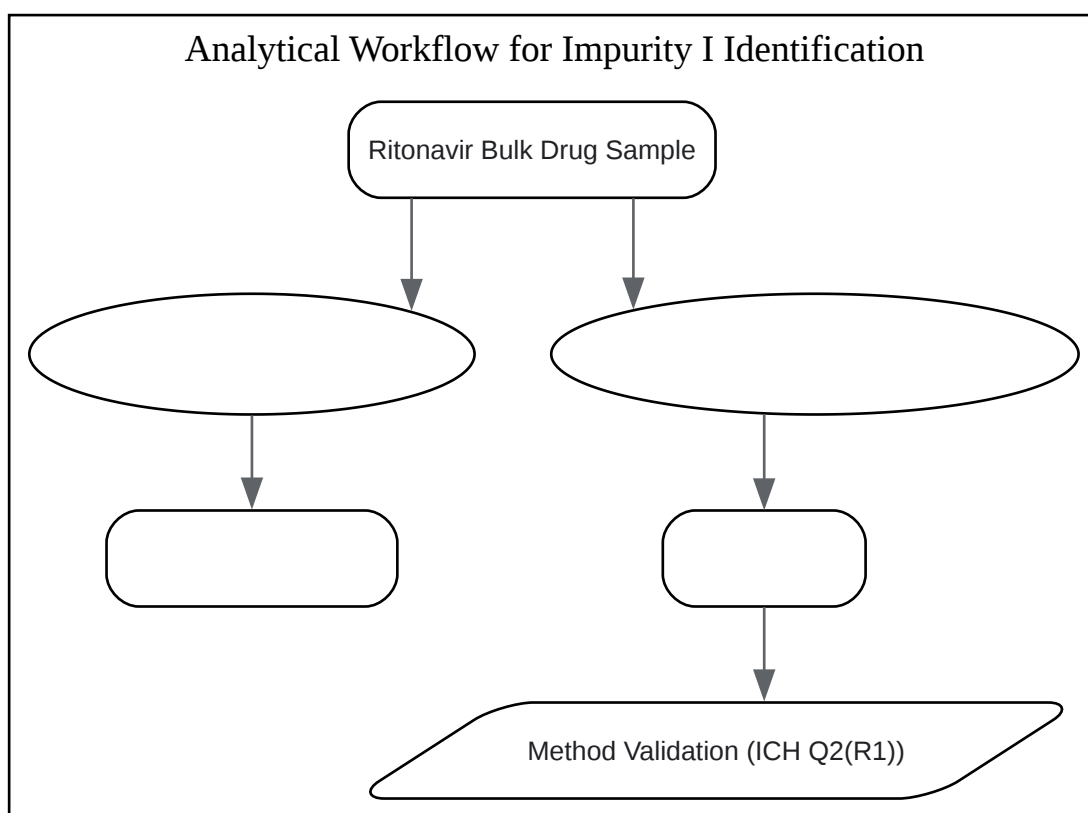
- Column Temperature: Maintained at a constant temperature, for example, 30°C.
- Detection: UV detection at a wavelength where both Ritonavir and Impurity I have significant absorbance, often around 240 nm.
- Sample Preparation: Accurately weigh and dissolve the Ritonavir bulk drug substance in a suitable diluent (e.g., a mixture of the mobile phase components) to a known concentration.
- Standard Preparation: Prepare a reference standard solution of Ritonavir and, if available, a certified reference standard of Ritonavir Impurity I.
- System Suitability: Before sample analysis, inject a system suitability solution (containing Ritonavir and known impurities) to verify the performance of the chromatographic system (e.g., resolution, tailing factor, and repeatability).
- Analysis and Quantification: Inject the sample solution and quantify Impurity I based on the peak area response relative to the Ritonavir peak, using a response factor if necessary.

Method Validation (as per ICH Q2(R1) Guidelines):

The analytical method must be validated to ensure its suitability for its intended purpose. Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components.
- Linearity: The ability to obtain test results which are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentration of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability, intermediate precision, and reproducibility.

- Limit of Detection (LOD): The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.



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Figure 2: Analytical workflow for the identification and quantification of Ritonavir Impurity I.

Regulatory Framework and Control Strategy

The control of impurities in pharmaceutical substances is a critical aspect of ensuring drug quality and patient safety. Regulatory agencies like the European Medicines Agency (EMA) and the U.S. Food and Drug Administration (FDA) have established stringent guidelines for the

control of impurities, which are harmonized through the International Council for Harmonisation (ICH).

Pharmacopoeial Standards

Both the European Pharmacopoeia (EP) and the United States Pharmacopeia (USP) have monographs for Ritonavir that include tests for related substances.^{[1][2]} While these monographs list several specified impurities, the exact percentage limit for each, including Impurity I, is often not explicitly stated in the publicly available texts. Instead, the control is typically achieved by comparing the peak response of the impurity in the sample to that of a reference standard at a specified concentration (e.g., the reporting threshold). The general monograph of the European Pharmacopoeia, "Substances for Pharmaceutical Use" (2034), and the USP General Chapter <1086> "Impurities in Drug Substances and Drug Products" provide the framework for setting these limits.^{[3][4]}

ICH Q3A(R2) Impurity Thresholds

The ICH Q3A(R2) guideline, "Impurities in New Drug Substances," provides a framework for the reporting, identification, and qualification of impurities. The thresholds are based on the maximum daily dose (MDD) of the drug substance. For Ritonavir, with a typical MDD, the following thresholds generally apply:

Threshold	Limit	Rationale
Reporting Threshold	$\geq 0.05\%$	Impurities at or above this level must be reported in the drug substance specification.
Identification Threshold	$\geq 0.10\%$	Impurities at or above this level must be structurally identified.
Qualification Threshold	$\geq 0.15\%$	Impurities at or above this level must be qualified through toxicological studies to ensure their safety.

It is the responsibility of the drug manufacturer to establish appropriate specifications for all impurities, including Ritonavir Impurity I, and to justify these limits based on safety data and

manufacturing process capabilities.

Conclusion: A Commitment to Purity and Patient Safety

The identification and control of Ritonavir Impurity I are integral to the overall quality control strategy for this vital antiretroviral drug. A thorough understanding of its chemical structure, potential formation pathways, and the application of robust, validated analytical methods are essential for ensuring that Ritonavir drug products meet the highest standards of purity and safety. By adhering to the principles of scientific integrity and the rigorous guidelines set forth by regulatory authorities, the pharmaceutical industry can continue to provide patients with safe and effective treatments in the ongoing fight against HIV/AIDS.

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